

# In-Depth Technical Guide to the Safety and Handling of (2R)-2-Cyclohexyloxirane

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## Compound of Interest

Compound Name: (2R)-2-cyclohexyloxirane

Cat. No.: B15301039

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **(2R)-2-cyclohexyloxirane**, a reactive epoxide compound. The information herein is intended to support safe laboratory practices and risk mitigation in research and development settings.

## Chemical and Physical Properties

**(2R)-2-cyclohexyloxirane** is a flammable liquid and vapor with a molecular weight of 126.20 g/mol. [1][2] Its chemical structure and key physical properties are summarized in the table below. Understanding these properties is crucial for implementing appropriate safety measures.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O	[1][2]
Molecular Weight	126.20 g/mol	[1][2]
CAS Number	3483-39-4	[1]
Appearance	Colorless liquid (presumed)	General chemical knowledge
Boiling Point	167.5 °C at 760 mmHg	
Flash Point	41.5 °C	
Density	1.014 g/cm <sup>3</sup>	
Vapor Pressure	1.8053 hPa @ 20°C (estimated)	
XLogP3-AA	2.3	[1][2]

## Hazard Identification and GHS Classification

**(2R)-2-cyclohexyloxirane** is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The key hazard statements and pictograms are outlined below.

GHS Classification	Hazard Statement	Pictogram
Flammable liquids - Category 3	H226: Flammable liquid and vapor[1]	
Acute toxicity, oral - Category 4	H302: Harmful if swallowed[1]	
Skin corrosion/irritation - Category 2	H315: Causes skin irritation[1]	
Serious eye damage/eye irritation - Category 2A	H319: Causes serious eye irritation[1]	
Acute toxicity, inhalation - Category 4	H332: Harmful if inhaled[1]	
Specific target organ toxicity, single exposure - Category 3 (Narcotic effects)	H336: May cause drowsiness or dizziness[1]	
Carcinogenicity - Category 2	H351: Suspected of causing cancer[1]	

Signal Word: Warning[1]

## Safe Handling and Storage

Given its hazardous properties, strict adherence to safety protocols is mandatory when handling **(2R)-2-cyclohexyloxirane**.

### 3.1. Personal Protective Equipment (PPE)

A comprehensive assessment of necessary PPE should be conducted before handling this compound. The following are minimum requirements:

- **Eye Protection:** Chemical safety goggles are required. In situations with a higher risk of splashing, a face shield should also be worn.
- **Skin Protection:** A flame-retardant lab coat and chemically resistant gloves (e.g., nitrile) are essential.

- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If the potential for inhalation exists and a fume hood is not available, a respirator with an appropriate organic vapor cartridge should be used.

### 3.2. Storage

- Store in a tightly sealed, original container in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, open flames, and other sources of ignition.
- Store separately from oxidizing agents, strong acids, and strong bases.

## Accidental Release and First Aid Measures

### 4.1. Accidental Release

In the event of a spill, the following steps should be taken:

- Evacuate the area and ensure adequate ventilation.
- Eliminate all ignition sources.
- Wear appropriate PPE, including respiratory protection.
- Contain the spill using an inert absorbent material (e.g., vermiculite, sand).
- Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.
- Clean the spill area thoroughly with a suitable solvent, followed by soap and water.

### 4.2. First Aid Measures

- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- **Skin Contact:** Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.

- **Eye Contact:** Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Experimental Protocols for Safety Assessment

The following are detailed methodologies for key in vitro experiments to assess the toxicological profile of **(2R)-2-cyclohexyloxirane**.

### 5.1. In Vitro Cytotoxicity - MTT Assay

This assay determines the concentration at which the compound reduces the viability of cultured cells.

- **Materials:**
  - Human cell line (e.g., HepG2 - liver carcinoma, HaCaT - keratinocytes)
  - Cell culture medium (e.g., DMEM) supplemented with fetal bovine serum (FBS) and antibiotics
  - **(2R)-2-cyclohexyloxirane**
  - MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
  - Solubilization solution (e.g., DMSO or a solution of SDS in HCl)
  - 96-well microplates
- **Methodology:**
  - Seed cells in a 96-well plate at a predetermined density and allow them to adhere overnight.

- Prepare a stock solution of **(2R)-2-cyclohexyloxirane** in a suitable solvent (e.g., DMSO) and create a series of dilutions in the cell culture medium.
- Remove the existing medium from the cells and replace it with the medium containing the various concentrations of the test compound. Include a vehicle control (medium with the solvent) and a negative control (medium only).
- Incubate the plate for a specified period (e.g., 24, 48, or 72 hours).
- After incubation, add MTT solution to each well and incubate for a further 2-4 hours. During this time, viable cells will metabolize the MTT into formazan crystals.
- Add the solubilization solution to each well to dissolve the formazan crystals.
- Measure the absorbance of each well at a specific wavelength (typically around 570 nm) using a microplate reader.
- Calculate the percentage of cell viability for each concentration relative to the control and determine the IC<sub>50</sub> value (the concentration that inhibits 50% of cell viability).

## 5.2. In Vitro Skin Irritation - Reconstructed Human Epidermis (RhE) Test

This test assesses the potential of the compound to cause skin irritation.

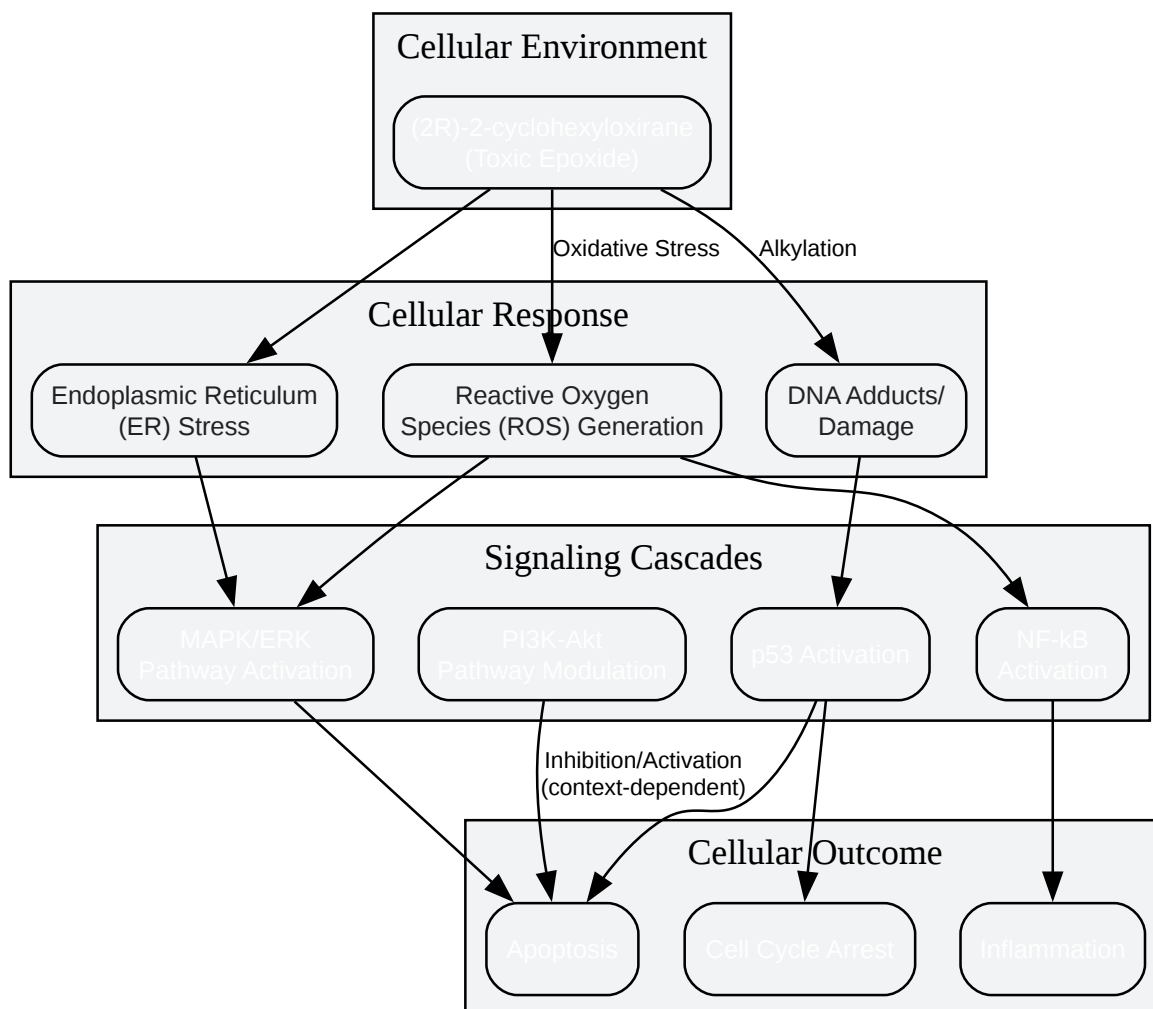
- Materials:
  - Reconstructed human epidermis tissue models (e.g., EpiDerm™, SkinEthic™ RHE)
  - Assay medium provided with the tissue models
  - **(2R)-2-cyclohexyloxirane**
  - Positive control (e.g., 5% Sodium Dodecyl Sulfate)
  - Negative control (e.g., Phosphate Buffered Saline)
  - MTT assay reagents

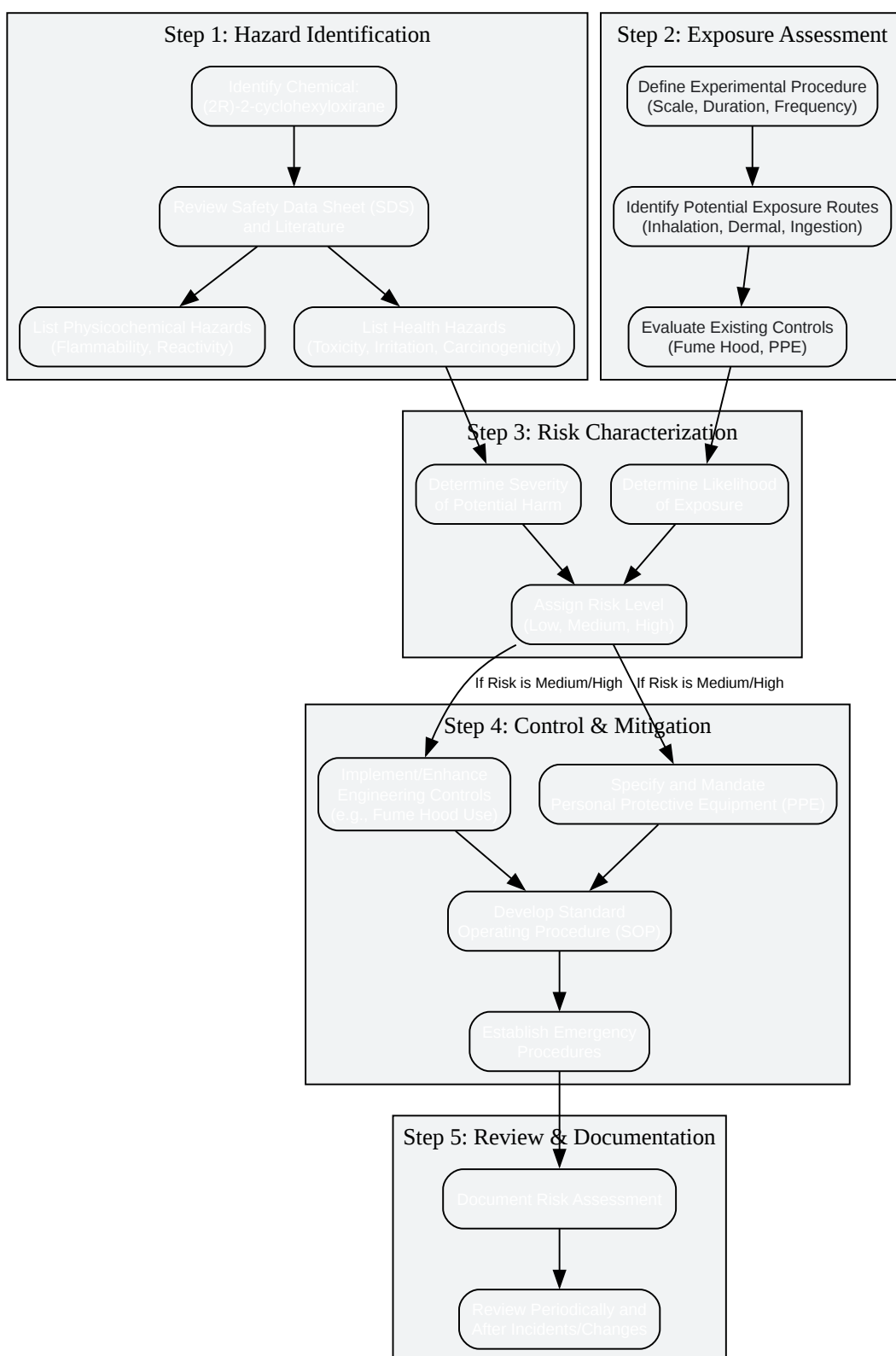
- Methodology:
  - Place the RhE tissues in a 6- or 24-well plate containing assay medium and pre-incubate.
  - Apply a defined amount of **(2R)-2-cyclohexyloxirane** directly to the surface of the tissue. Treat other tissues with the positive and negative controls.
  - Incubate for a specified exposure time (e.g., 60 minutes).
  - After exposure, thoroughly wash the tissues to remove the test substance.
  - Transfer the tissues to fresh medium and incubate for a post-exposure period (e.g., 42 hours).
  - Following the post-incubation period, assess tissue viability using the MTT assay as described in the cytotoxicity protocol.
  - A chemical is classified as an irritant if the tissue viability is reduced to 50% or less compared to the negative control.[\[3\]](#)

## Potential Signaling Pathways and Risk Assessment

### 6.1. Potential Toxicological Signaling Pathways

Epoxides are reactive electrophiles that can interact with cellular nucleophiles such as DNA, RNA, and proteins. This reactivity is the basis for their potential toxicity and carcinogenicity. While specific signaling pathways for **(2R)-2-cyclohexyloxirane** are not well-documented, the broader class of epoxides is known to potentially influence several key cellular signaling cascades. The diagram below illustrates a generalized pathway of how a toxic epoxide could induce cellular stress and lead to apoptosis.





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